

lithium ethoxide thermal stability and decomposition

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Compound Focus: Lithium ethoxide

CAS No.: 2388-07-0

Cat. No.: S1903546

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Physical & Hazard Properties

The table below summarizes key quantitative data related to the handling and stability of **lithium ethoxide**, primarily from safety datasheets [1] [2].

Property	Value / Description	Source / Context
Physical Form	White powder and chunks, or 1.0 M solution in ethanol	[1] [3]
Density	0.821 g/mL (at 25°C for solution); 0.8200 g/mL (powder)	[1] [3]
Flash Point	9 °C (48.2 °F) - closed cup (for solution in ethanol)	[1]
Autoignition Temperature	Classified as Self-heating, Category 1	[2]
Decomposition Products	Carbon oxides, Lithium oxides	[2]

Experimental Insight from a Related Compound

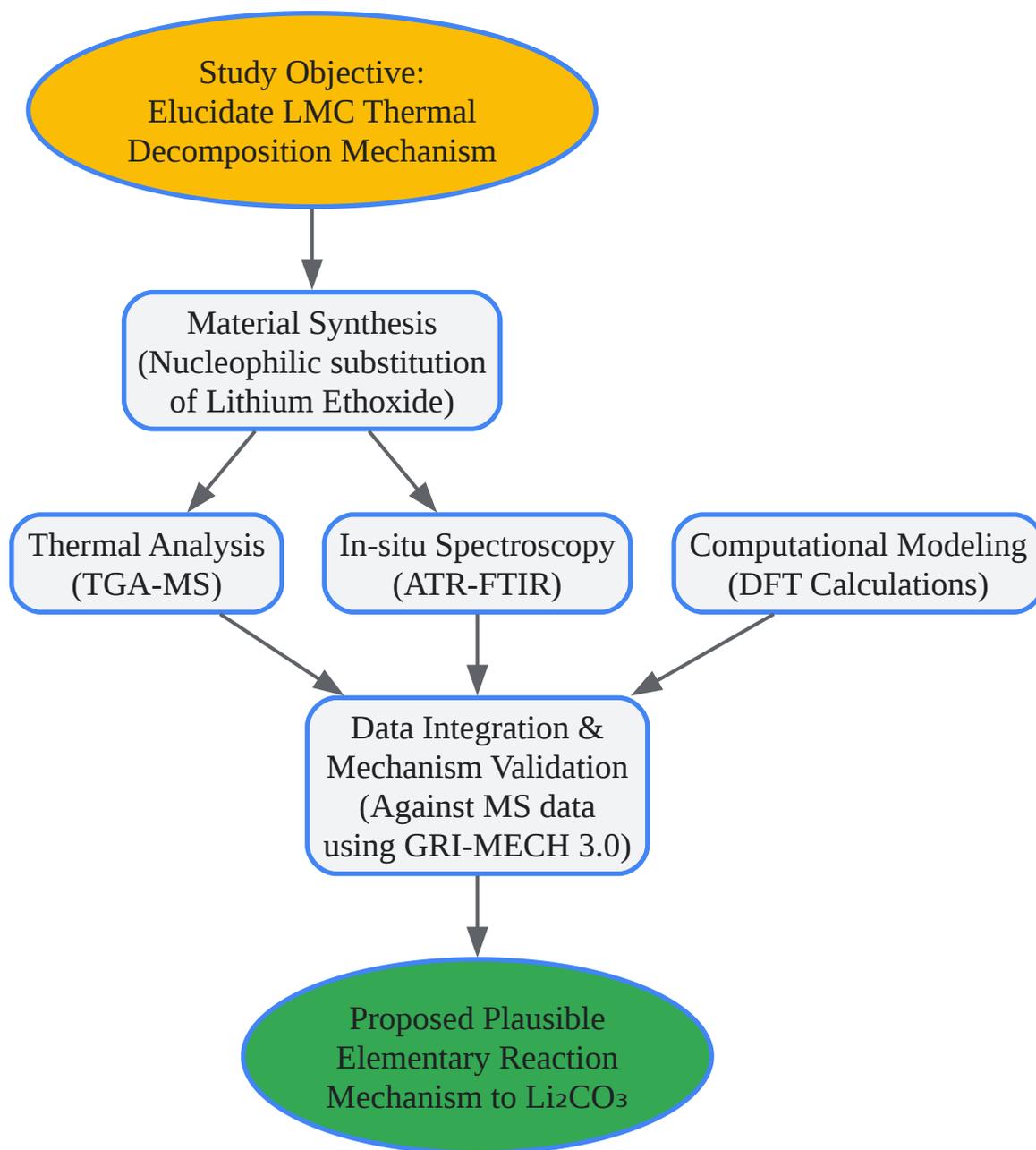
A detailed 2024 study investigated the thermal decomposition of **lithium methyl carbonate (LMC)**, a major component in lithium-ion batteries [4]. The methodology offers a valuable template for studying organolithium compounds.

Experimental Protocol for Thermal Decomposition Analysis

The researchers used a combined experimental and computational approach [4]:

- **Material Synthesis:** LMC was synthesized via a nucleophilic substitution reaction between commercial **lithium ethoxide** and methanol [4].
- **Thermal Analysis: Thermogravimetric Analysis (TGA)** was coupled with **Mass Spectrometry (MS)** to measure mass loss and identify evolved gases in real-time as the temperature was raised from 30°C to 300°C [4].
- **In-situ Spectroscopy: Attenuated Total Reflectance Fourier-Transform Infrared (ATR-FTIR)** spectroscopy was used to observe changes in chemical bonds and functional groups during heating [4].
- **Computational Modeling: Density Functional Theory (DFT)** calculations were performed to determine bond dissociation energies (BDEs) and propose a plausible elementary reaction mechanism, which was then validated against the experimental data [4].

The workflow of this integrated methodology can be summarized as follows:



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Integrated experimental and computational workflow for analyzing thermal decomposition [4].

Safety and Handling Protocols

Given its self-heating nature and corrosivity, strict handling procedures are essential [1] [2]:

- **Personal Protective Equipment (PPE):** Wear faceshields, gloves, goggles, and appropriate respirator filters [1].
- **Storage:** Keep the container tightly closed in a dry, cool, and well-ventilated place. Protect from sunlight and handle under an inert gas. Never allow contact with water [2].
- **Fire Fighting:** In case of fire, use dry powder or dry sand for extinction. Do **NOT** use a water jet [2].

Interpretation and Further Research

The search results confirm that **lithium ethoxide** is thermally stable enough for handling and use in processes like sol-gel synthesis and chemical vapor deposition [1] [3]. However, it is classified as self-heating and can decompose at elevated temperatures, producing lithium oxides [2].

The detailed study on LMC demonstrates the level of mechanistic depth achievable for organolithium compounds [4]. Applying a similar integrated methodology (TGA-MS, in-situ FTIR, and DFT modeling) would be the recommended approach to fully decipher the thermal decomposition pathway of pure **lithium ethoxide**.

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